

Application Notes and Protocols for IQ-3 (CAS: 312538-03-7)

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Compound of Interest

Compound Name: IQ3

Cat. No.: B1672167

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of the selective c-Jun N-terminal kinase 3 (JNK3) inhibitor, IQ-3. Adherence to these guidelines will ensure the compound's integrity and performance in downstream applications.

Chemical Properties

| Property | Value |
|-------------------|---|
| IUPAC Name | (E)-11H-indeno[1,2-b]quinoxalin-11-one O-furan-2-carbonyl oxime |
| CAS Number | 312538-03-7 |
| Molecular Formula | C ₂₀ H ₁₁ N ₃ O ₃ |
| Molecular Weight | 341.32 g/mol |

Dissolution Protocols

IQ-3 exhibits limited solubility in aqueous solutions and is best dissolved in organic solvents. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions.

Materials Required

- IQ-3 powder

- Anhydrous, analytical grade Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Preparation: Work in a chemical fume hood and wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Weighing: Accurately weigh the desired amount of IQ-3 powder. For 1 mL of a 10 mM stock solution, 3.41 mg of IQ-3 is required.
- Dissolution:
 - Add the weighed IQ-3 powder to a sterile microcentrifuge tube.
 - Add the calculated volume of fresh, anhydrous DMSO. For a 10 mM solution, add 1 mL of DMSO for every 3.41 mg of IQ-3.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Complete Solubilization: If the compound is not fully dissolved after vortexing, sonicate the solution in an ultrasonic bath for 10-15 minutes. One supplier notes that for higher concentrations, such as 25 mg/mL (73.25 mM), ultrasonication is necessary.^[1] It is also recommended to use newly opened DMSO as it is hygroscopic, and absorbed moisture can reduce the solubility of the compound.^[2]
- Visual Inspection: Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store as recommended in Section 3.

Solubility Data

The solubility of IQ-3 has been determined in Dimethyl Sulfoxide (DMSO). Data for other common laboratory solvents is not readily available. Researchers should perform small-scale solubility tests before preparing large volumes in alternative solvents.

| Solvent | Concentration | Notes |
|---------|---------------------|---|
| DMSO | 5 mg/mL (14.64 mM) | Readily soluble.[2] |
| DMSO | 25 mg/mL (73.25 mM) | Soluble with the aid of ultrasonication.[1] |

Storage and Stability

Proper storage of IQ-3, both in solid form and in solution, is critical to maintain its chemical integrity and biological activity.

Solid Compound

| Storage Condition | Shelf Life |
|-------------------|---|
| -20°C | Up to 3 years[1] |
| +4°C | Recommended by some suppliers for short-term storage. |

For long-term storage, it is recommended to store the solid powder at -20°C in a tightly sealed container, protected from light and moisture.

Stock Solutions in DMSO

| Storage Condition | Shelf Life |
|-------------------|-------------------|
| -80°C | Up to 6 months[1] |
| -20°C | Up to 1 month[1] |

To minimize degradation, stock solutions should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles.

Biological Context: The JNK Signaling Pathway

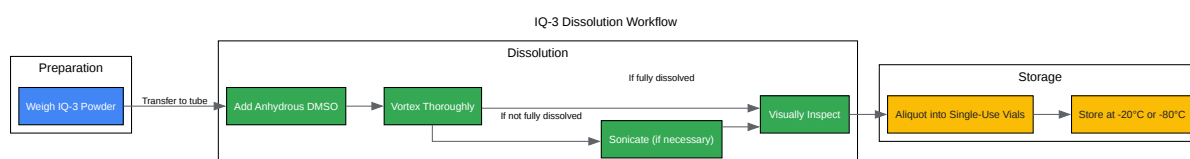
IQ-3 is a selective inhibitor of c-Jun N-terminal kinase 3 (JNK3), a key component of the mitogen-activated protein kinase (MAPK) signaling pathway. The JNK pathway is activated by various cellular stresses, including inflammatory cytokines, UV radiation, and oxidative stress. This pathway plays a crucial role in regulating cellular processes such as apoptosis, inflammation, and neurodegeneration.

The core of the JNK signaling cascade consists of a three-tiered kinase module:

- **MAP Kinase Kinase Kinases (MAP3Ks or MKKKs):** These kinases, such as ASK1 and MEKK1, are activated by upstream signals and in turn phosphorylate and activate the MAP Kinase Kinases.
- **MAP Kinase Kinases (MAP2Ks or MKKs):** MKK4 and MKK7 are the primary activators of JNKs.
- **c-Jun N-terminal Kinases (JNKs):** JNK1, JNK2, and JNK3 are the final kinases in this cascade. Once activated, they phosphorylate a variety of downstream transcription factors, most notably c-Jun and ATF2, leading to the regulation of gene expression involved in cellular responses to stress.

IQ-3's selectivity for JNK3 makes it a valuable tool for studying the specific roles of this isoform in various physiological and pathological processes.

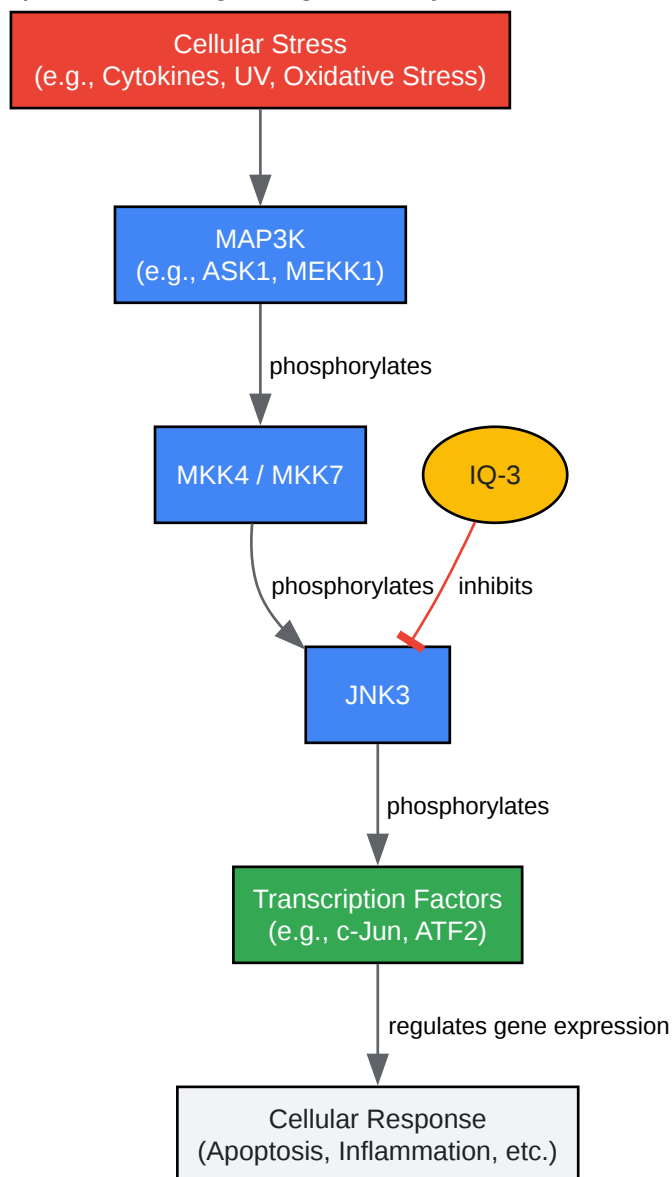
Visualizations



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Caption: Workflow for the dissolution and storage of IQ-3.

Simplified JNK Signaling Pathway and IQ-3 Inhibition



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Caption: Inhibition of the JNK3 signaling pathway by IQ-3.

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References

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